

A Guide to Selecting the Right Aerosol Sizing Instrument for Your Research

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A comprehensive side-by-side comparison of leading aerosol sizing technologies for researchers, scientists, and drug development professionals.

The accurate characterization of aerosol particle size distribution is critical across a spectrum of scientific and industrial applications, from atmospheric research and inhalation toxicology to the development of pharmaceutical aerosols. The choice of an appropriate sizing instrument is paramount to obtaining reliable and relevant data. This guide provides a detailed comparison of several widely used aerosol sizing instruments: the Aerodynamic Particle Sizer (APS), the Scanning Mobility Particle Sizer (SMPS), the Electrical Low Pressure Impactor (ELPI), the Andersen Cascade Impactor (ACI), and Laser Diffraction instruments.

At a Glance: Comparative Overview of Aerosol Sizing Instruments

The selection of an aerosol sizing instrument is dictated by the specific requirements of the application, including the particle size range of interest, the required time resolution, and the nature of the aerosol being measured. The following table summarizes the key quantitative specifications of the instruments discussed in this guide.

| Feature | Aerodynamic Particle Sizer (APS) | Scanning Mobility Particle Sizer (SMPS) | Electrical Low Pressure Impactor (ELPI) | Andersen Cascade Impactor (ACI) | Laser Diffraction |
|-----------------------|---|---|---|---|---|
| Measurement Principle | Time-of-Flight | Electrical Mobility | Inertial Impaction & Electrical Detection | Inertial Impaction | Light Scattering |
| Particle Size Range | 0.5 - 20 μm (aerodynamic diameter)[1][2] | 2.5 nm - 1 μm (mobility diameter)[3] | 6 nm - 10 μm (aerodynamic diameter)[4] | 0.4 - 9 μm (aerodynamic diameter)[5] | 0.1 - 3500 μm (volume equivalent diameter) |
| Size Resolution | 52 channels[1][2] | Up to 128 channels/decade[6] | 14 stages[4] | 8 stages[5] | Typically 32 - 100+ size bins |
| Time Resolution | Real-time (up to 10 Hz)[1] | 60 - 120 seconds per scan | Real-time (up to 10 Hz) | N/A (requires gravimetric or chemical analysis) | Real-time (up to 10 kHz) |
| Concentration Range | 0.001 - 1000 particles/cm ³ [7] | 1 - 10 ⁷ particles/cm ³ [6] | Wide dynamic range | Dependent on analytical method sensitivity | Dependent on aerosol concentration |
| Measured Diameter | Aerodynamic | Electrical Mobility | Aerodynamic | Aerodynamic | Volume Equivalent Sphere |

In-Depth Look: Principles of Operation

Understanding the fundamental principles behind each instrument is crucial for interpreting the data correctly and appreciating the strengths and limitations of each technique.

Aerodynamic Particle Sizer (APS): The APS accelerates aerosol particles through a nozzle.^[1] Due to inertia, larger particles accelerate more slowly than smaller ones. The instrument measures the "time-of-flight" of individual particles between two laser beams, which is then related to their aerodynamic diameter.^[1]

Scanning Mobility Particle Sizer (SMPS): The SMPS sizes particles based on their electrical mobility.^[8] Aerosol particles are first brought to a known charge distribution using a neutralizer. They then enter a Differential Mobility Analyzer (DMA), where an electric field is applied.^[8] By scanning the voltage, particles of a specific electrical mobility (and therefore size) are selected and counted by a Condensation Particle Counter (CPC).^[8]

Electrical Low Pressure Impactor (ELPI): The ELPI combines inertial classification with electrical detection.^[9] Particles are charged and then introduced into a cascade impactor with multiple stages at decreasing pressure. Particles impact on different stages based on their aerodynamic diameter, and the electrical charge they carry is measured by electrometers, providing real-time size distribution data.^[9]

Andersen Cascade Impactor (ACI): The ACI is a multi-stage inertial impactor that separates particles based on their aerodynamic diameter. **Air** is drawn through a series of stages with progressively smaller jet sizes, causing particles of different sizes to impact on collection plates at each stage.^[10] The mass of particles collected on each plate is then determined gravimetrically or by chemical analysis.^[10]

Laser Diffraction: This technique measures the angular pattern of light scattered by an ensemble of particles passing through a laser beam.^[11] Larger particles scatter light at smaller angles, while smaller particles scatter light at larger angles.^[11] The particle size distribution is then calculated from the measured scattering pattern using the Mie or Fraunhofer theory.^[11]

Experimental Protocols for Comparative Instrument Evaluation

To objectively compare the performance of different aerosol sizing instruments, a well-defined experimental protocol is essential. The following outlines a general methodology for a side-by-side comparison.

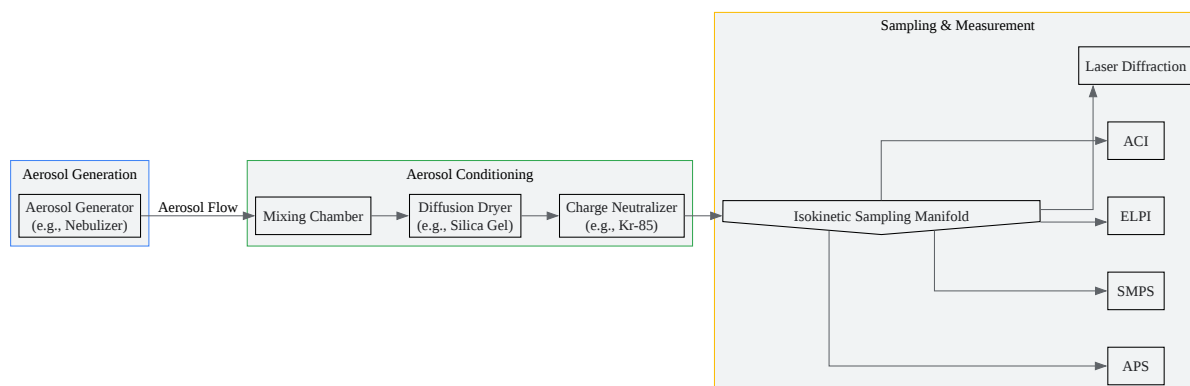
Test Aerosol Generation

A stable and well-characterized test aerosol is crucial for a reliable comparison.

- **Polydisperse Aerosol:** A common method is to generate a polydisperse aerosol using a nebulizer with a solution of a non-volatile solute, such as sodium chloride (NaCl) or ammonium sulfate. The concentration of the solution can be adjusted to control the particle size distribution.
- **Monodisperse Aerosol:** For calibration and verification of instrument sizing accuracy, monodisperse polystyrene latex (PSL) spheres of certified diameters are typically used.^[10] These are suspended in deionized water and aerosolized using a nebulizer. It is important to use surfactant-free PSL spheres to avoid the generation of residue particles that can interfere with the measurement.

Experimental Setup

A schematic of a typical experimental setup for comparing multiple aerosol sizing instruments is shown below.



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Diagram of a typical experimental workflow for instrument comparison.

- **Aerosol Conditioning:** The generated aerosol is passed through a mixing chamber to ensure homogeneity. A diffusion dryer containing a desiccant like silica gel is used to control the relative humidity of the aerosol, which is critical as particle size can be affected by moisture. For instruments that rely on electrical mobility (SMPS), a charge neutralizer (e.g., using a Kr-85 source) is used to bring the aerosol to a known charge equilibrium.
- **Sampling Manifold:** An isokinetic sampling manifold is essential to ensure that each instrument receives a representative sample of the aerosol. The manifold should be designed to minimize particle losses and to split the aerosol flow isokinetically to each instrument's inlet.

Instrument Operation and Data Acquisition

Each instrument should be operated according to the manufacturer's instructions, with careful attention to the following:

- **Flow Rates:** The sample and sheath **air** flow rates for each instrument must be accurately controlled and regularly calibrated.
- **Instrument Settings:** For scanning instruments like the SMPS, the scan time and voltage range should be set appropriately for the aerosol being measured. For impactors, the flow rate determines the cut-off diameters of each stage.
- **Data Acquisition:** Data should be logged simultaneously from all instruments to allow for direct comparison of the measured size distributions.

Data Analysis and Comparison

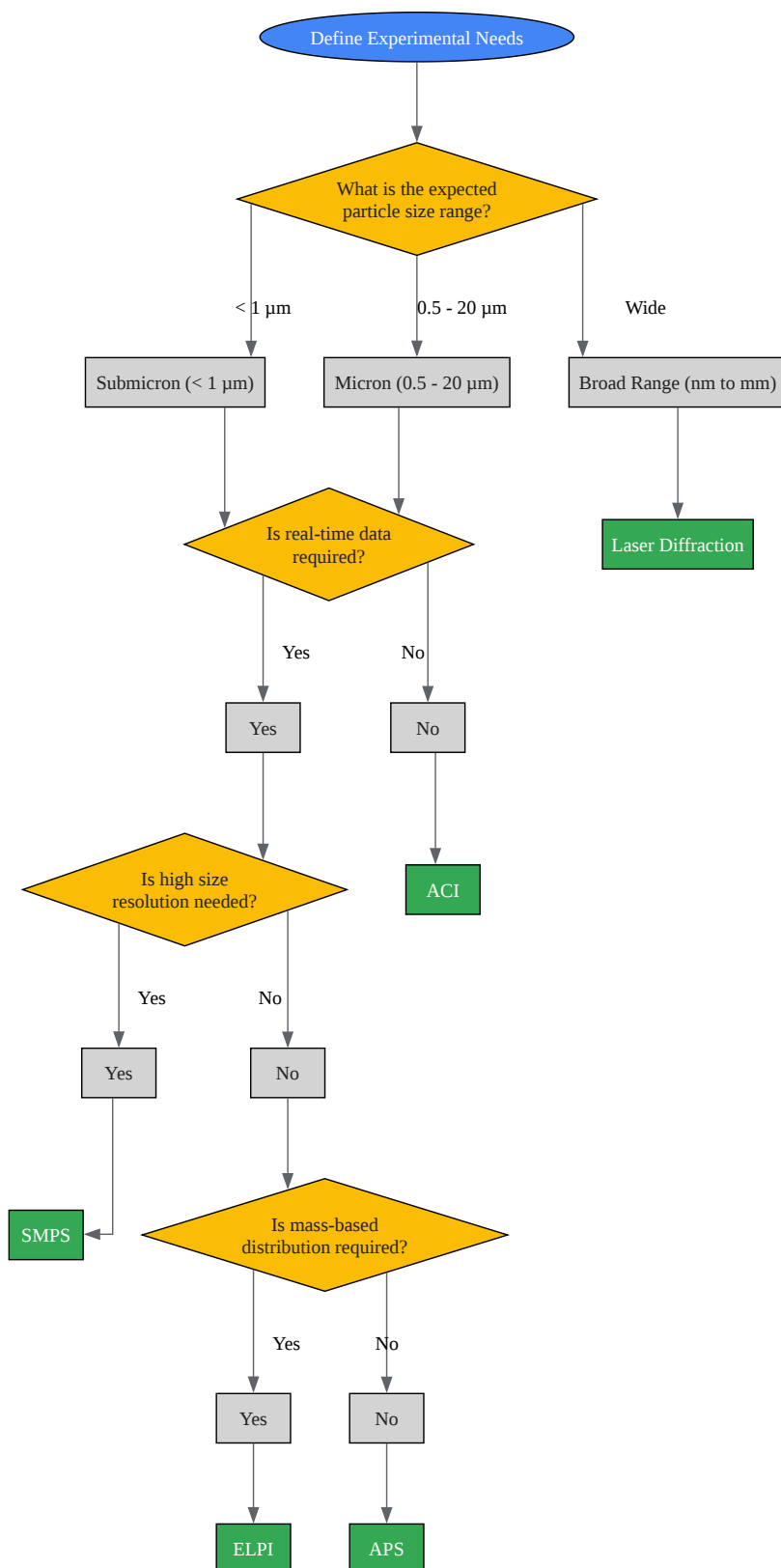
The data from different instruments needs to be carefully processed and compared, taking into account the different sizing principles.

- **Data Inversion:** For instruments like the SMPS and ELPI, raw data (e.g., particle counts versus mobility or current versus impaction stage) needs to be inverted using appropriate algorithms to obtain the particle size distribution. These algorithms account for factors like multiple charging efficiencies and instrument transfer functions.
- **Diameter Conversion:** To compare data from instruments that measure different types of diameters (e.g., aerodynamic vs. mobility), it may be necessary to convert the data to a common basis. This often requires knowledge of the particle density and shape factor.
- **Statistical Analysis:** Statistical methods should be used to quantify the agreement between the size distributions measured by the different instruments. This can include comparing key parameters like the geometric mean diameter, geometric standard deviation, and total number or mass concentration.

Logical Workflow for Instrument Selection

The choice of an aerosol sizing instrument is a critical decision that depends on the specific research question. The following diagram illustrates a logical workflow to guide the selection

process.



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A decision tree for selecting an appropriate aerosol sizing instrument.

This guide provides a foundational understanding of the key considerations when selecting and using aerosol sizing instrumentation. For specific applications, it is always recommended to consult the instrument manufacturer's documentation and relevant scientific literature.

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